

(S)-(+)-Ascochin: A Technical Guide to its Speculated Mechanism of Action

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Compound of Interest

Compound Name: (S)-(+)-Ascochin

Cat. No.: B10820126

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Abstract

(S)-(+)-Ascochin, also known as Ascochlorin, is a natural product that has demonstrated significant anti-cancer properties. This technical guide provides an in-depth exploration of its speculated mechanism of action, focusing on the inhibition of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway. This document summarizes key quantitative data, provides detailed experimental protocols for relevant assays, and visualizes the involved signaling cascades and workflows. The information presented is intended to support further research and drug development efforts centered on this promising compound.

Core Speculated Mechanism of Action: Inhibition of the STAT3 Signaling Pathway

The primary anti-neoplastic activity of **(S)-(+)-Ascochin** is attributed to its potent inhibition of the STAT3 signaling cascade. STAT3 is a transcription factor that, when constitutively activated, plays a pivotal role in tumor cell proliferation, survival, invasion, and angiogenesis. **(S)-(+)-Ascochin** has been shown to abrogate both constitutive and inducible STAT3 activation in hepatocellular carcinoma (HCC) cells^{[1][2]}.

The mechanism of STAT3 inhibition by **(S)-(+)-Ascochin** is multi-faceted and involves targeting key upstream kinases and inducing an endogenous inhibitor:

- Inhibition of Upstream Kinases: **(S)-(+)-Ascochin** significantly suppresses the phosphorylation, and thus the activation, of Janus kinases (JAK1 and JAK2) and Src kinase[1]. These kinases are critical for the phosphorylation of STAT3 at the tyrosine 705 residue, a necessary step for its dimerization, nuclear translocation, and DNA binding activity.
- Induction of PIAS3: The compound induces the expression of the Protein Inhibitor of Activated STAT3 (PIAS3)[1][2]. PIAS3 is a negative regulator that binds to activated STAT3, preventing it from binding to DNA and thereby inhibiting the transcription of its target genes.

This dual action of inhibiting STAT3 activation and promoting its negative regulation leads to the downregulation of various STAT3-regulated gene products involved in cell proliferation (e.g., cyclin D1), anti-apoptosis (e.g., Bcl-2, Mcl-1), and invasion (e.g., MMP-9).

Quantitative Data

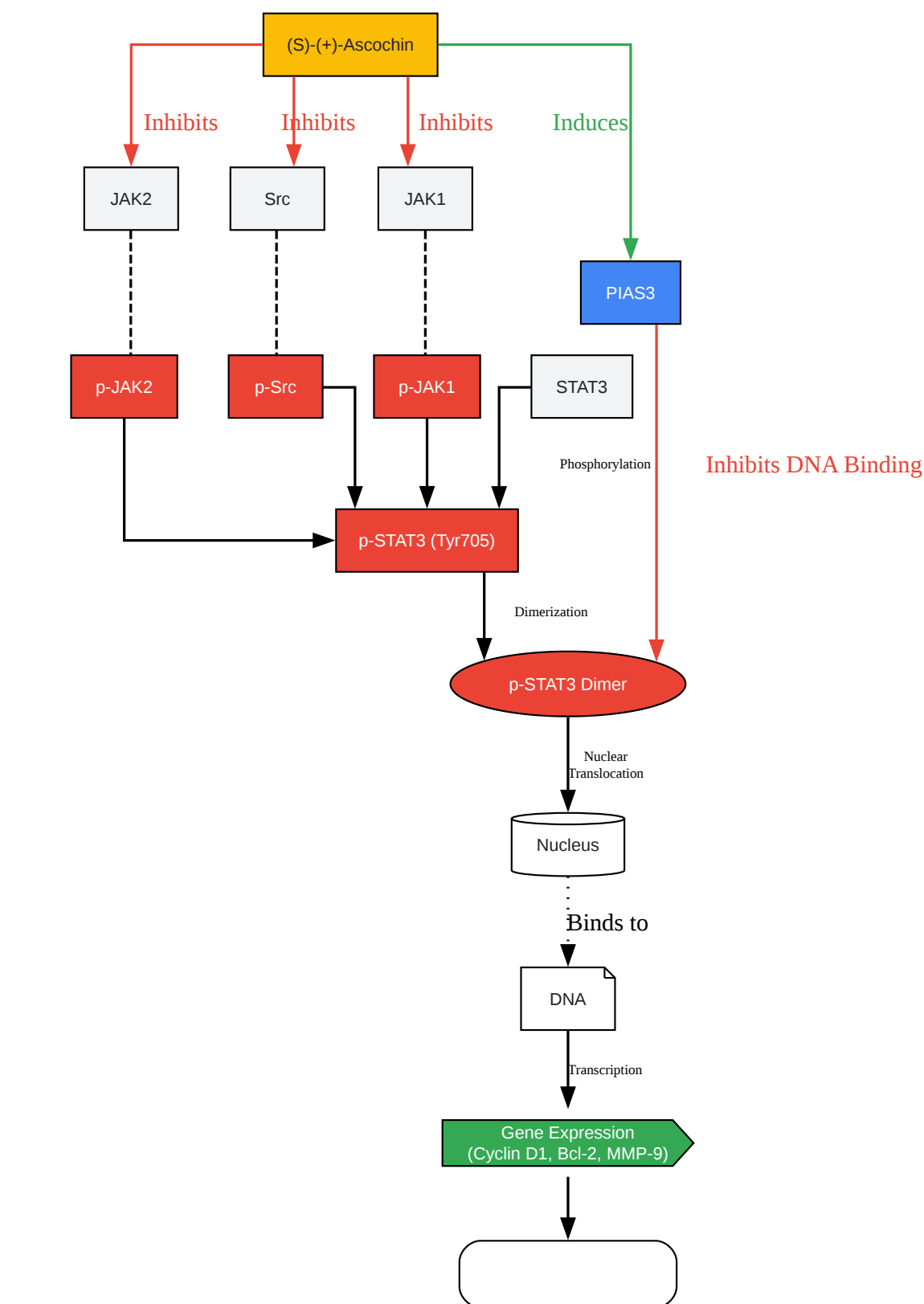
While specific IC₅₀ values for the direct inhibition of STAT3, JAK1, JAK2, and Src kinases by **(S)-(+)-Ascochin** are not extensively reported in the primary literature, the following tables summarize the effective concentrations and observed effects on cancer cell lines.

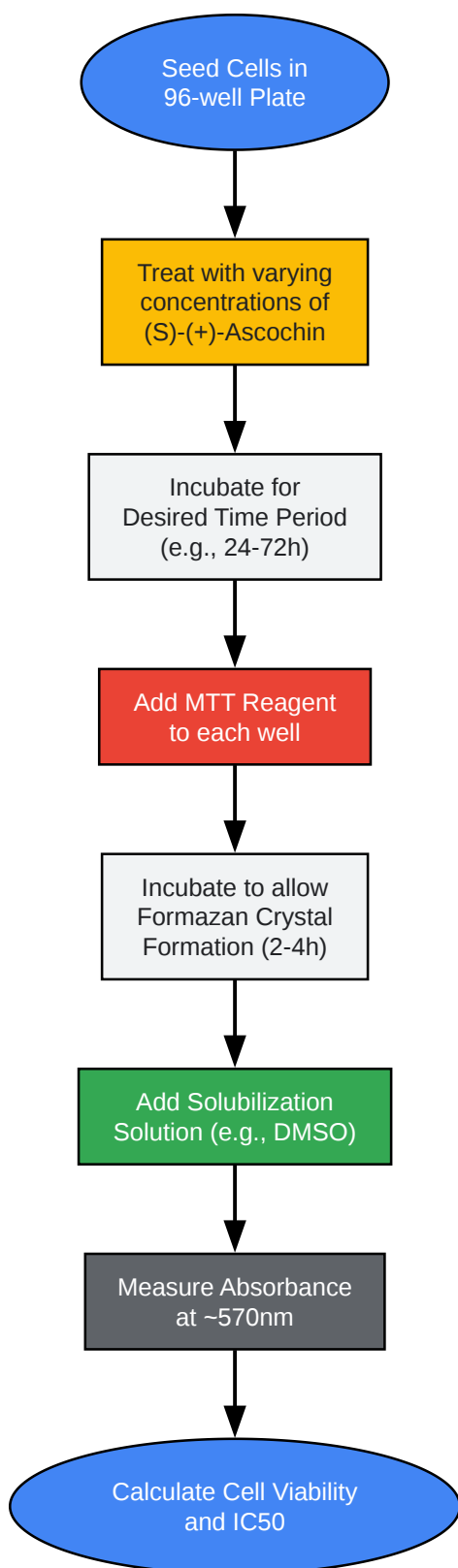
Table 1: Effect of **(S)-(+)-Ascochin** on STAT3 Signaling and Cell Viability

Parameter	Cell Line(s)	Concentration	Effect	Reference
STAT3 Phosphorylation (Tyr705)	HepG2, HCCLM3, Huh7	50 μ M	Substantial suppression	
STAT3-DNA Binding Activity	HepG2, HCCLM3	50 μ M	Abrogation	
STAT3-Dependent Reporter Gene Expression	HepG2	10-50 μ M	Dose-dependent suppression	
JAK1 Phosphorylation	HepG2	50 μ M	Time-dependent reduction	
JAK2 Phosphorylation	HepG2	50 μ M	Time-dependent reduction	
Src Phosphorylation	HepG2	50 μ M	Time-dependent reduction	
PIAS3 Expression	HepG2	50 μ M	Induction	
Cell Viability	HepG2, HCCLM3, Huh7	50 μ M	Significant inhibition	
Cell Migration	HepG2, HCCLM3	50 μ M	Significant suppression	

Signaling Pathway and Experimental Workflow Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate the speculated signaling pathway of **(S)-(+)-Ascochin** and the workflows for key experimental procedures.





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References

- 1. Ascochlorin, an isoprenoid antibiotic inhibits growth and invasion of hepatocellular carcinoma by targeting STAT3 signaling cascade through the induction of PIAS3 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ascochlorin, an isoprenoid antibiotic inhibits growth and invasion of hepatocellular carcinoma by targeting STAT3 signaling cascade through the induction of PIAS3 - PubMed [pubmed.ncbi.nlm.nih.gov]
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